

Technical Guide: Physicochemical Properties of 2,4-Difluorobenzamide

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Compound of Interest

Compound Name: 2,4-Difluorobenzamide

Cat. No.: B1295065

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the melting point and solubility of **2,4-Difluorobenzamide** (CAS No: 85118-02-1), a key intermediate in the synthesis of various pharmaceutical and agrochemical compounds. This document outlines its core physicochemical properties, detailed experimental protocols for their determination, and logical workflows for its synthesis and characterization.

Physicochemical Data of 2,4-Difluorobenzamide

The key physical properties of **2,4-Difluorobenzamide** are summarized below. These values are crucial for its handling, purification, and application in further chemical synthesis.

Melting Point

2,4-Difluorobenzamide is a white crystalline solid at room temperature. Its melting point is a key indicator of its purity.

Parameter	Value	Reference
Melting Point	161-165 °C	[1] [2] [3] [4]

Solubility

The solubility of **2,4-Difluorobenzamide** is dependent on the solvent and temperature. While extensive quantitative data is not widely published, its general solubility profile has been characterized.

Solvent Class	Example Solvents	Qualitative Solubility	Reference
Polar Organic Solvents	Ethanol, Dimethylformamide	Soluble	
Water	-	log10WS: -2.31 (calculated)	[5]

Note: The water solubility is a calculated value and should be confirmed by experimental data for precise applications.

Experimental Protocols

Accurate determination of melting point and solubility is fundamental for the characterization of **2,4-Difluorobenzamide**. The following are standard laboratory protocols for these measurements.

Determination of Melting Point (Capillary Method)

This method provides a melting point range, which is indicative of the substance's purity.[2][6]

Apparatus:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer

Procedure:

- **Sample Preparation:** A small amount of **2,4-Difluorobenzamide** is finely powdered using a mortar and pestle.
- **Capillary Tube Filling:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a column of 2-3 mm of tightly packed sample is achieved.
- **Apparatus Setup:** The filled capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a solid in a solvent.^[7]

Apparatus:

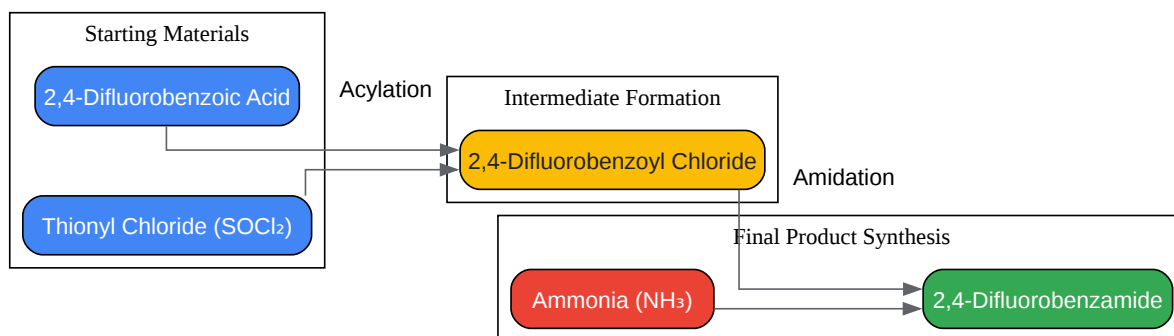
- Conical flasks with stoppers
- Constant temperature shaker bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

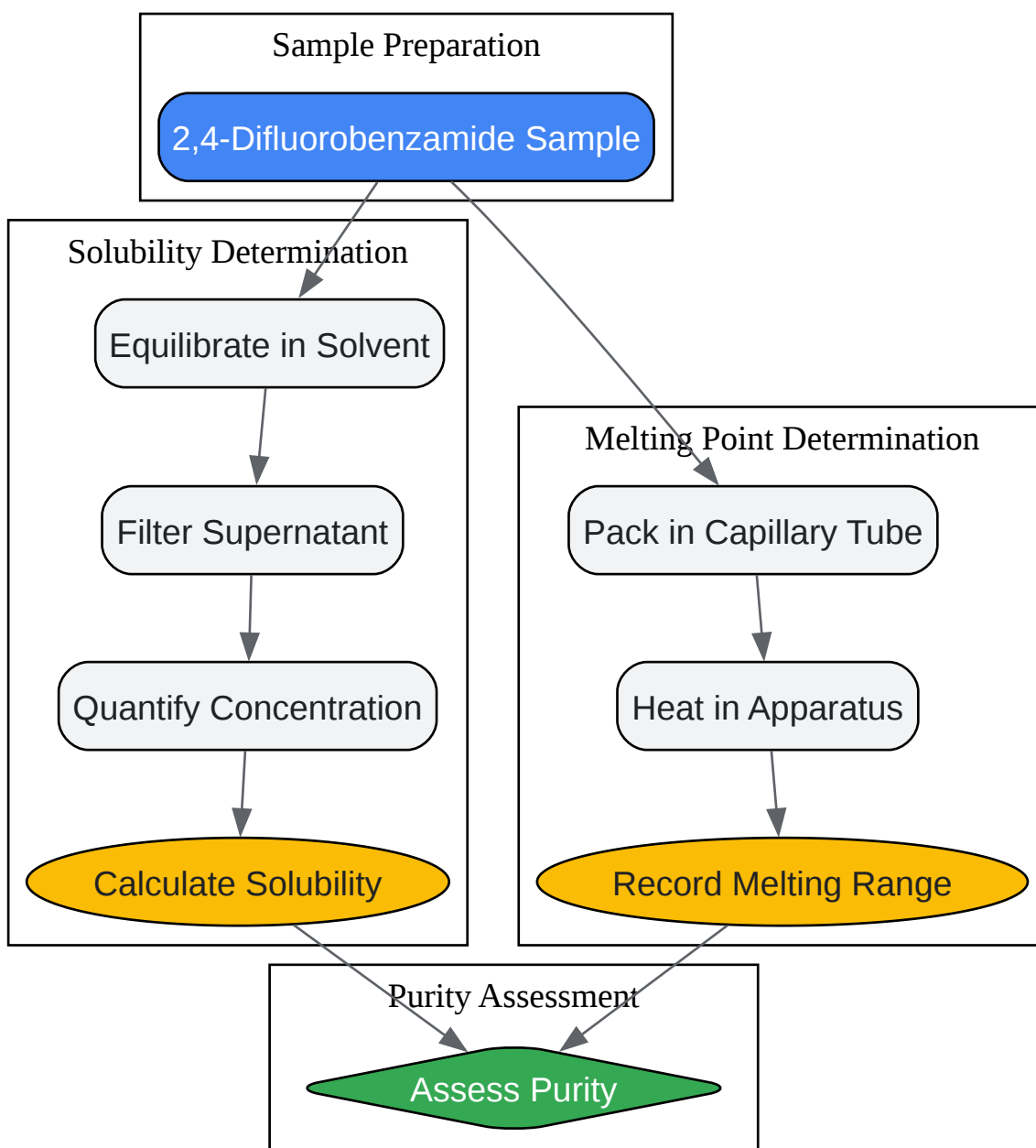
Procedure:

- **Sample Preparation:** An excess amount of **2,4-Difluorobenzamide** is added to a known volume of the desired solvent in a conical flask.
- **Equilibration:** The flask is sealed and placed in a constant temperature shaker bath. The mixture is agitated for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The suspension is allowed to stand at the same constant temperature to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** A clear aliquot of the supernatant is carefully withdrawn and immediately filtered to remove any undissolved solid particles.
- **Quantification:** The concentration of **2,4-Difluorobenzamide** in the filtered solution is determined using a suitable analytical method, such as HPLC or UV-Vis spectroscopy, after appropriate dilution.
- **Calculation:** The solubility is calculated from the measured concentration and is typically expressed in units of mg/mL or mol/L.

Visualized Workflows

The following diagrams illustrate a logical synthesis pathway for **2,4-Difluorobenzamide** and a general experimental workflow for its characterization.





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